

Commercial Sources and Applications of Cy3 Amine: A Technical Guide

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This in-depth technical guide provides a comprehensive overview of commercially available **Cy3 amine** fluorescent dyes. It is designed to assist researchers, scientists, and drug development professionals in selecting the appropriate reagents and methodologies for their specific applications. This guide details the key characteristics of **Cy3 amine** and its derivatives, offers detailed experimental protocols for bioconjugation, and provides visual workflows to facilitate experimental design and execution.

Introduction to Cy3 Amine

Cyanine3 (Cy3) amine is a bright, orange-fluorescent dye widely utilized in biological research for labeling biomolecules.^[1] Its primary amine group allows for covalent conjugation to various functional groups, most commonly carboxylic acids and activated esters, forming stable amide bonds.^[1] This property makes **Cy3 amine** an invaluable tool for attaching a fluorescent reporter to proteins, peptides, nucleic acids, and other molecules of interest. The resulting fluorescently labeled biomolecules can be visualized and tracked in a variety of applications, including immunofluorescence, fluorescence in situ hybridization (FISH), flow cytometry, and microarrays.^{[2][3]}

Key advantages of Cy3 dyes include their high extinction coefficient, good quantum yield, and excellent photostability, which contribute to bright and stable fluorescent signals.^[4] Additionally, Cy3's fluorescence is relatively insensitive to pH changes over a broad range, making it suitable for a variety of experimental conditions.^[5] Several derivatives of **Cy3 amine** are

commercially available, including sulfonated and photostabilized versions, which offer enhanced properties such as increased water solubility and fluorescence brightness.

Commercial Sources and Comparative Data

A variety of life science companies offer **Cy3 amine** and its derivatives. The following tables provide a comparative summary of the key quantitative data for standard **Cy3 amine**, Sulfo-**Cy3 amine**, and Cy3B amine from prominent suppliers to aid in reagent selection.

Table 1: Commercial Sources of **Cy3 Amine**

Supplier	Product Name	Catalog Number	Purity	Molecular Weight (g/mol)	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient (M ⁻¹ cm ⁻¹)	Quantum Yield	Solvents
Vector Labs	Cy3 Amine	FP-1303	Not Specified	672.86	555	572	150,000	Not Specified	Water, DMSO, DMF
Broad Pharm	Cy3 amine	BP-22558	>96%	627.7	555	570	150,000	0.31	Water, DMSO, DMF, DCM
AAT Bioquest	Cyanine 3 amine	145	Not Specified	900.90	555	569	Not Specified	Not Specified	DMSO
Antibodies.com	Cyanine 3 amine	A270139	>95%	627.73	555	570	150,000	0.31	Water (moderate), polar organic solvents

Table 2: Commercial Sources of Sulfo-Cy3 Amine

Supplier	Product Name	Catalog Number	Purity	Molecular Weight (g/mol)	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient ($M^{-1}cm^{-1}$)	Quantum Yield	Solvents
Broad Pharm	Sulfo-Cy3 amine	BP-23891	>95%	715	548	563	162,000	0.1	Water, Alcohols, DMSO, DMF
Lumiprobe	sulfo-Cyanine3 amine	11450	>95%	714.94	548	563	162,000	0.1	Water, DMSO, DMF
MedchemExpress	Sulfo-Cy3 amine	HY-D1272	99.66 %	714.94	Not Specified	Not Specified	Not Specified	Not Specified	DMSO
Antibodies.com	Sulfo-Cyanine 3 amine	A270273	>95%	714.94	548	563	162,000	0.1	Water, Alcohols, DMSO, DMF

Table 3: Commercial Sources of Cy3B Amine

Supplier	Product Name	Catalog Number	Purity	Molecular Weight (g/mol)	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient (M ⁻¹ cm ⁻¹)	Quantum Yield	Solvents
Broad Pharm	Cy3B amine	BP-28944	Not Specified	695.3	566	578	137,000	0.92	DMF, DMSO
Lumiprobe	Cyanine3B amine	40520	>90%	695.32	558	572	130,000	0.92	Not Specified
MedKoo Biosciences	Cy3B amine	122796	Not Specified	695.32	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified

Experimental Protocols

The following are detailed protocols for the conjugation of **Cy3 amine** to proteins and oligonucleotides. These protocols are general guidelines and may require optimization for specific applications.

Protein Labeling with Cy3 Amine

This protocol describes the labeling of a protein with **Cy3 amine** via reaction with a carboxyl group activated by EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-hydroxysuccinimide).

Materials:

- Protein to be labeled (in amine-free buffer, e.g., MES, HEPES, or PBS)
- Cy3 amine**

- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide)
- Labeling Buffer (e.g., 0.1 M MES, 0.5 M NaCl, pH 6.0)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification column (e.g., Sephadex G-25)
- Anhydrous DMSO or DMF

Procedure:

- Protein Preparation: Dissolve the protein in the labeling buffer at a concentration of 2-10 mg/mL.^[6] If the protein solution contains primary amines (e.g., Tris or glycine), it must be dialyzed against an amine-free buffer.^[6]
- Activation of Carboxyl Groups:
 - Prepare a fresh solution of 10 mg/mL EDC and 10 mg/mL NHS in anhydrous DMSO or DMF.
 - Add a 10-20 fold molar excess of EDC and NHS to the protein solution.
 - Incubate for 15-30 minutes at room temperature.
- Conjugation Reaction:
 - Prepare a 10 mg/mL stock solution of **Cy3 amine** in anhydrous DMSO or DMF immediately before use.^[6]
 - Add a 10-20 fold molar excess of the **Cy3 amine** solution to the activated protein solution.
 - Incubate for 2 hours at room temperature, protected from light, with gentle stirring.^[7]
- Quenching the Reaction (Optional): Add quenching buffer to a final concentration of 50-100 mM to quench any unreacted NHS-esters. Incubate for 15 minutes at room temperature.

- Purification: Separate the labeled protein from unreacted dye and other reagents using a desalting column (e.g., Sephadex G-25) equilibrated with a suitable storage buffer (e.g., PBS). The first colored band to elute is the labeled protein.[8]
- Determination of Degree of Labeling (DOL):
 - Measure the absorbance of the purified conjugate at 280 nm (A280) and 550 nm (A550).
 - Calculate the protein concentration and the DOL using the following equations:
 - Protein Concentration (M) = $[A_{280} - (A_{550} \times CF_{280})] / \epsilon_{\text{protein}}$
 - Dye Concentration (M) = $A_{550} / \epsilon_{\text{dye}}$
 - DOL = Dye Concentration / Protein Concentration
 - Where:
 - CF280 is the correction factor for the dye's absorbance at 280 nm (typically around 0.08 for Cy3).[6]
 - $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm.
 - ϵ_{dye} is the molar extinction coefficient of Cy3 at 550 nm (approximately 150,000 $\text{M}^{-1}\text{cm}^{-1}$).[9]

Oligonucleotide Labeling with Cy3 Amine

This protocol describes the post-synthesis labeling of an amine-modified oligonucleotide with an NHS-ester activated Cy3 derivative. For direct incorporation during synthesis, Cy3 phosphoramidite is used.

Materials:

- Amine-modified oligonucleotide
- Cy3 NHS Ester
- Labeling Buffer (0.1 M sodium bicarbonate or sodium borate, pH 8.5-9.0)[10]

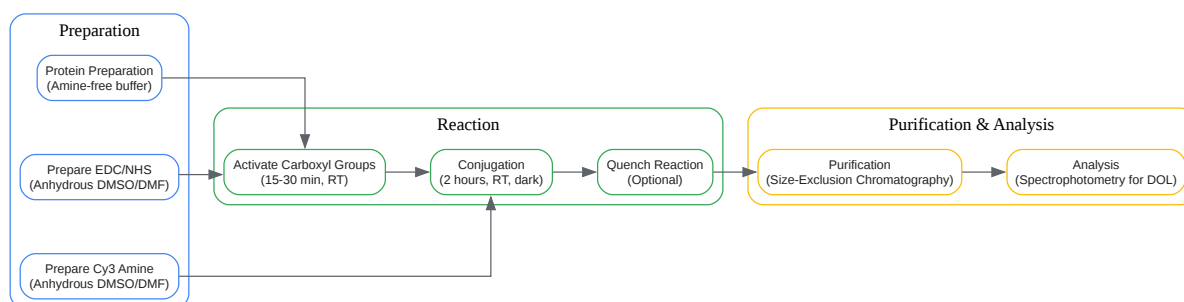
- Anhydrous DMSO or DMF
- Purification system (e.g., HPLC or gel electrophoresis)

Procedure:

- Oligonucleotide Preparation: Dissolve the amine-modified oligonucleotide in the labeling buffer to a concentration of 1-5 mM. Ensure the buffer is free of primary amines.[\[10\]](#)
- Dye Preparation: Prepare a 10 mg/mL stock solution of Cy3 NHS Ester in anhydrous DMSO or DMF immediately before use.[\[10\]](#)
- Conjugation Reaction:
 - Add a 5-10 fold molar excess of the Cy3 NHS Ester solution to the oligonucleotide solution.
 - Vortex the mixture gently and incubate for 2-4 hours at room temperature in the dark.[\[10\]](#)
- Purification: Purify the labeled oligonucleotide from the unreacted dye using reverse-phase HPLC or polyacrylamide gel electrophoresis (PAGE).

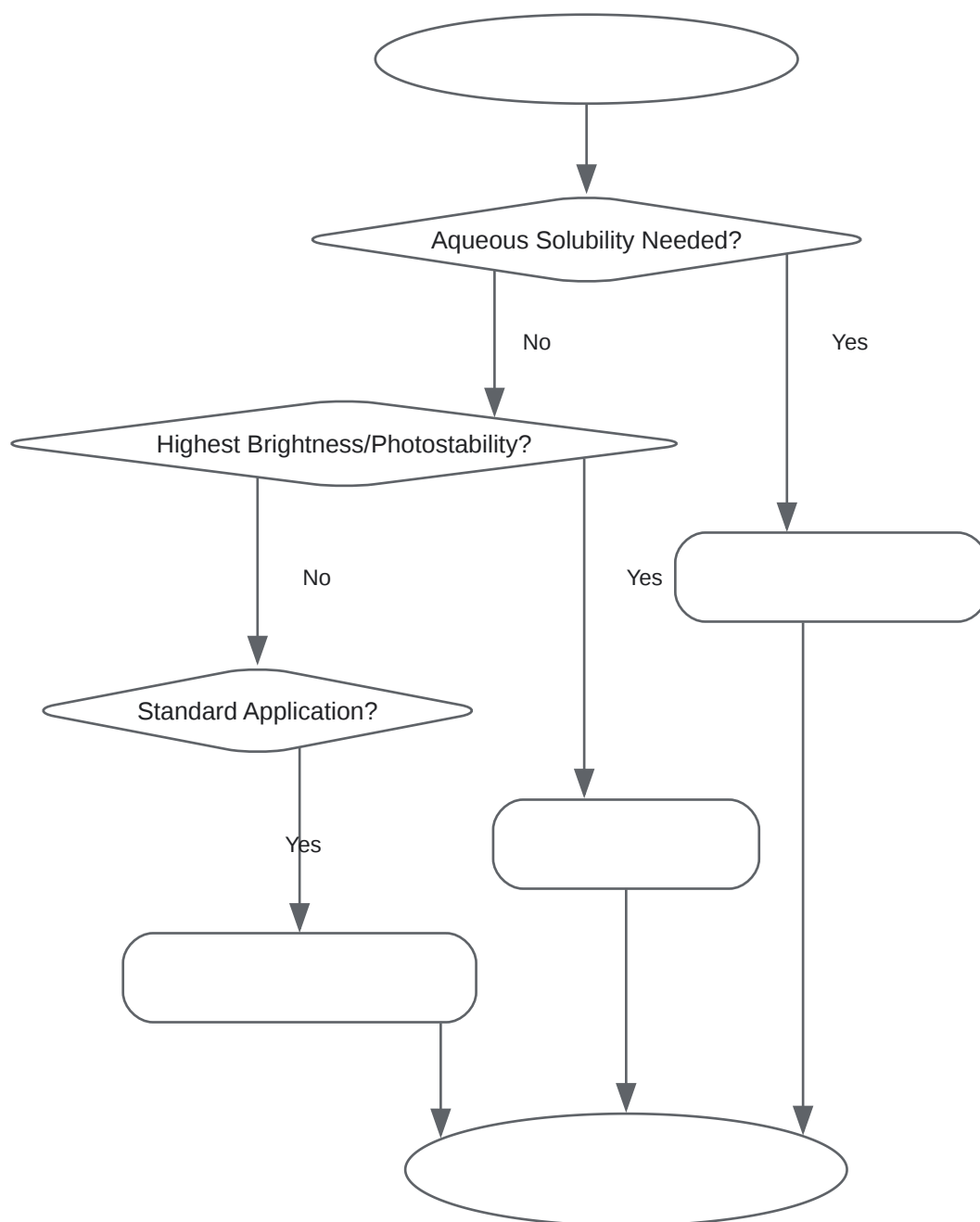
Visualizations

The following diagrams, created using the DOT language, illustrate key workflows and concepts related to the use of **Cy3 amine**.



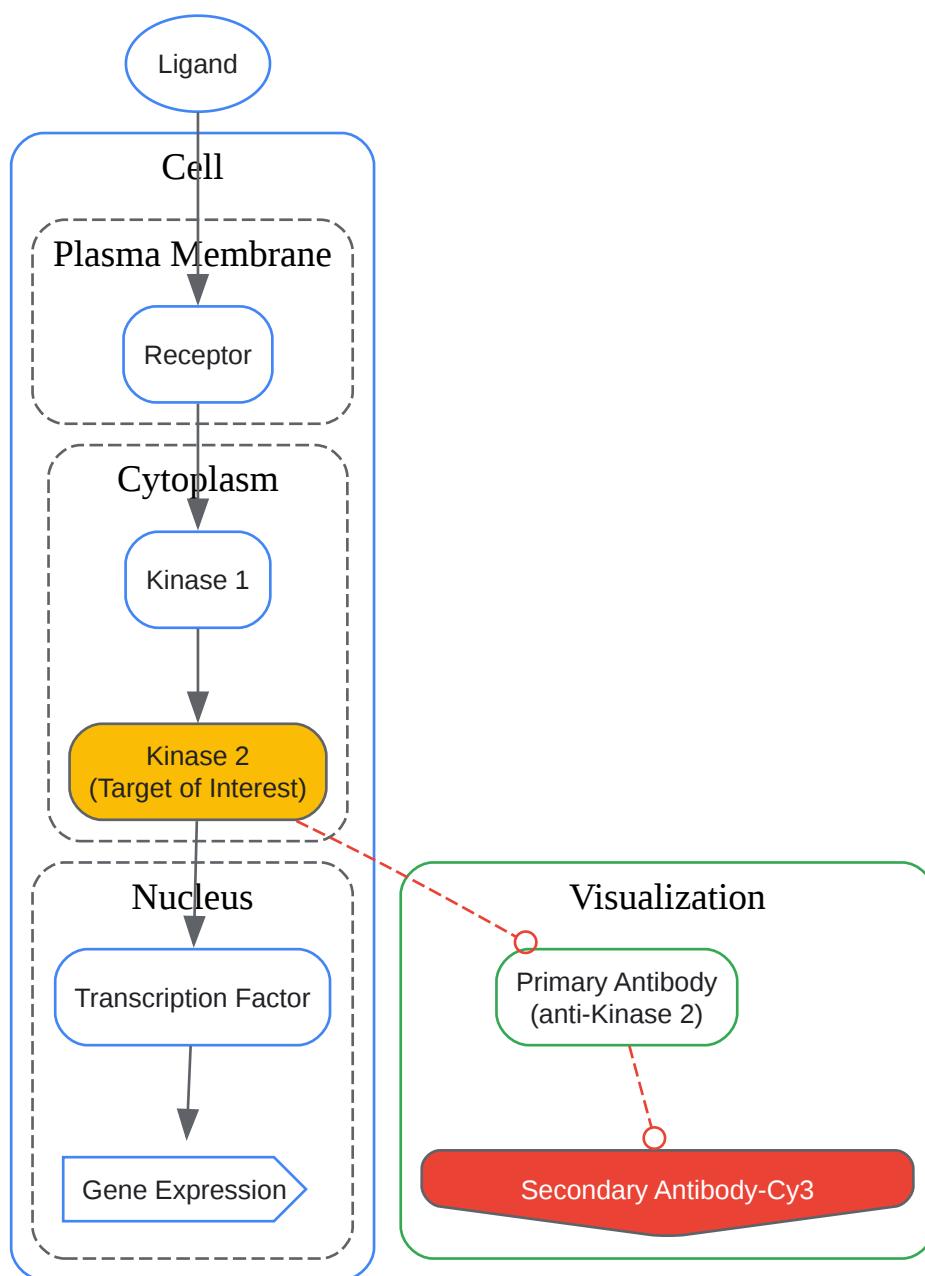
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Caption: Experimental workflow for labeling proteins with **Cy3 amine**.



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Caption: Decision logic for selecting a commercial **Cy3 amine** derivative.



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Caption: Example signaling pathway with Cy3-based immunofluorescence detection.

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